

# 3-Fluoro-DL-valine pKa 1.91 predicted

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## Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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## Core Chemical & Physical Properties

The table below summarizes the fundamental technical data for **3-Fluoro-DL-valine** (CAS No. 43163-94-6), compiled from chemical databases and supplier specifications [1] [2] [3].

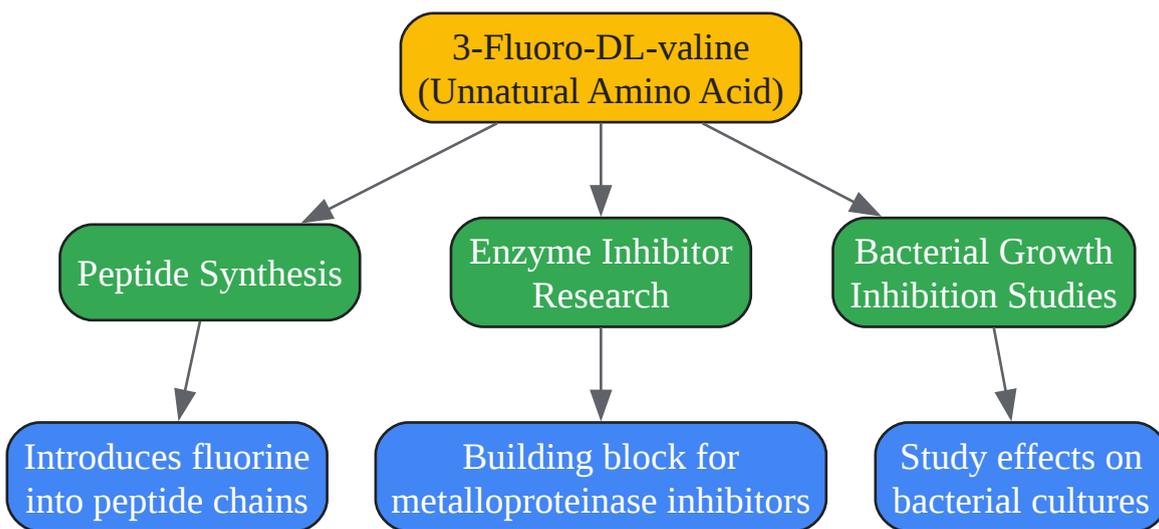
Property	Value / Description
CAS Registry Number	43163-94-6 [1]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> FNO <sub>2</sub> [1]
Molecular Weight	135.14 g/mol [1]
Melting Point	~210 °C (decomposition) [1] [2]
Predicted Boiling Point	242.1 ± 25.0 °C [1]
Predicted Density	1.172 ± 0.06 g/cm <sup>3</sup> [1]
Predicted pKa	1.91 ± 0.12 [1]
Physical Form	White to off-white crystalline solid [1] [2]
Storage Conditions	2-8°C [1]

## Primary Research Applications

**3-Fluoro-DL-valine** is an unnatural amino acid with two main research uses, as highlighted in the search results.

- **Peptide Synthesis:** It is explicitly noted for its use in **solution-phase peptide synthesis** [1] [2]. Its structure allows researchers to incorporate a fluorine atom into synthetic peptides, which can be used to study peptide function and stability or to develop novel bioactive compounds [3].
- **Metalloproteinase Inhibitors:** This compound serves as a key building block in the preparation of **carbamoylhexanohydroxamic acids**, which are investigated as inhibitors for metalloproteinase enzymes [1].
- **Bacterial Growth Inhibition:** **3-Fluoro-DL-valine** has been reported to inhibit the growth of certain bacteria, marking it as a compound of interest in microbiological research [3].

The following diagram outlines the primary research applications and the logical flow of its use.



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## Analytical Methodology Context

While detailed protocols for **3-Fluoro-DL-valine** itself are not found, one search result demonstrates the use of a closely related valine derivative in analytical chemistry. Researchers used **N- $\alpha$ -(5-fluoro-2,4-dinitrophenyl)-L-valine amide (FDNP-Val-NH<sub>2</sub>)** as a chiral derivatizing agent for the HPLC separation

and detection of D-amino acids and N-methyl-D-aspartate (NMDA) in biological tissues [4]. This highlights the role of valine-based compounds in developing sensitive analytical methods.

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## References

1. 43163-94-6 | CAS DataBase [chemicalbook.com]
2. 3-Fluoro- DL -valine = 99.0 43163-94-6 [sigmaaldrich.com]
3. 3-Fluoro-DL-valine (3-Fluorovaline) | Bacterial Inhibitor [medchemexpress.com]
4. -HPLC determination of acidic d-amino acids and their N ... [pmc.ncbi.nlm.nih.gov]

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